

# Handling and safety precautions for 1,1-Bis(bromomethyl)cyclopropane

Author: BenchChem Technical Support Team. Date: January 2026

## Compound of Interest

Compound Name:	1,1-Bis(bromomethyl)cyclopropane
Cat. No.:	B1278821

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## Technical Support Center: 1,1-Bis(bromomethyl)cyclopropane

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **1,1-Bis(bromomethyl)cyclopropane**.

## Frequently Asked Questions (FAQs)

What is **1,1-Bis(bromomethyl)cyclopropane** and what is it used for?

**1,1-Bis(bromomethyl)cyclopropane** (CAS No. 29086-41-7) is a brominated cyclopropane derivative with the molecular formula  $C_5H_8Br_2$ .<sup>[1]</sup> It is a key intermediate in organic synthesis, particularly for preparing cyclopropane and cyclobutane derivatives.<sup>[1]</sup> Its high reactivity, due to the two bromomethyl groups and the strained cyclopropane ring, makes it a valuable building block for constructing complex organic molecules used in pharmaceuticals and agrochemicals.  
<sup>[1][2][3]</sup>

What are the main hazards associated with **1,1-Bis(bromomethyl)cyclopropane**?

**1,1-Bis(bromomethyl)cyclopropane** is considered a hazardous substance. It is a flammable liquid and vapor.<sup>[4][5]</sup> It may cause skin and serious eye irritation, as well as respiratory

irritation.[4][5] Ingestion may be harmful.[6] Due to its reactivity, it should be handled with care.

### How should I store **1,1-Bis(bromomethyl)cyclopropane**?

Store in a cool, dry, and well-ventilated place in a tightly closed container.[6][7] It should be kept away from heat, sparks, open flames, and other ignition sources.[5][6][7] It is also sensitive to light and moisture.[2]

What personal protective equipment (PPE) should I use when handling this compound?

It is essential to use appropriate personal protective equipment to minimize exposure. This includes:

- Eye/Face Protection: Wear tightly fitting safety goggles.[8]
- Skin Protection: Wear protective gloves and clothing.[4][5]
- Respiratory Protection: Use in a well-ventilated area or with appropriate exhaust ventilation. [4][5] If inhalation of vapor or mist is likely, a respirator may be required.[7]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected side products in reaction	High reactivity of the compound leading to side reactions.	<ul style="list-style-type: none"><li>- Lower the reaction temperature.</li><li>- Use a less reactive solvent.</li><li>- Slowly add the 1,1-Bis(bromomethyl)cyclopropane to the reaction mixture.</li></ul>
Low product yield	Degradation of the starting material.	<ul style="list-style-type: none"><li>- Ensure the compound has been stored correctly, away from light and moisture.<sup>[2]</sup></li><li>- Use freshly opened or purified material.</li></ul>
Difficulty in purification	Presence of highly reactive impurities.	<ul style="list-style-type: none"><li>- Consider alternative purification methods such as chromatography.</li><li>- Consult relevant literature for specific purification protocols for similar compounds.</li></ul>
Inconsistent reaction results	Variability in the quality of the starting material.	<ul style="list-style-type: none"><li>- Check the purity of the 1,1-Bis(bromomethyl)cyclopropane.</li><li>- Consider re-purifying the compound before use.</li></ul>

## Quantitative Data Summary

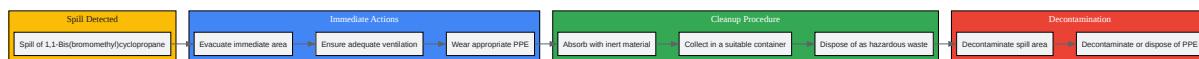
Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>8</sub> Br <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	227.93 g/mol	<a href="#">[1]</a> <a href="#">[9]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[2]</a>
Purity	≥96%	<a href="#">[9]</a>

Note: Specific physical properties like boiling point, melting point, and flash point for **1,1-Bis(bromomethyl)cyclopropane** are not readily available in the provided search results. The data for the related compound (Bromomethyl)cyclopropane includes a boiling point of 105-107 °C and a flash point of 41 °C.[5][7]

## Experimental Protocols

Detailed experimental protocols for specific reactions involving **1,1-Bis(bromomethyl)cyclopropane** are highly dependent on the desired product and should be sourced from peer-reviewed chemical literature. The compound's reactivity necessitates careful consideration of reaction conditions.[1]

## Visual Guides



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Caption: Workflow for handling a spill of **1,1-Bis(bromomethyl)cyclopropane**.

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## References

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- To cite this document: BenchChem. [Handling and safety precautions for 1,1-Bis(bromomethyl)cyclopropane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278821#handling-and-safety-precautions-for-1-1-bis-bromomethyl-cyclopropane]

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